

Application Note: Analytical Characterization of Methyl Quinoline-5-carboxylate

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Compound of Interest

Compound Name: Methyl quinoline-5-carboxylate

CAS No.: 16675-62-0

Cat. No.: B097754

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Introduction & Strategic Context

Methyl quinoline-5-carboxylate is a critical intermediate in the synthesis of kinase inhibitors and other heterocyclic pharmaceuticals. Its structural integrity is paramount because the 5-position substitution pattern imparts unique steric and electronic properties to the quinoline scaffold, often distinguishing an active pharmaceutical ingredient (API) from an inactive analog.

The Core Challenge: Synthesizing 5-substituted quinolines (e.g., via modified Skraup reaction using 3-aminobenzoic acid derivatives) frequently yields a mixture of 5- and 7-isomers due to the directing effects on the benzene ring. Standard LC-MS can confirm the molecular weight (188.07) but cannot easily distinguish these regioisomers.

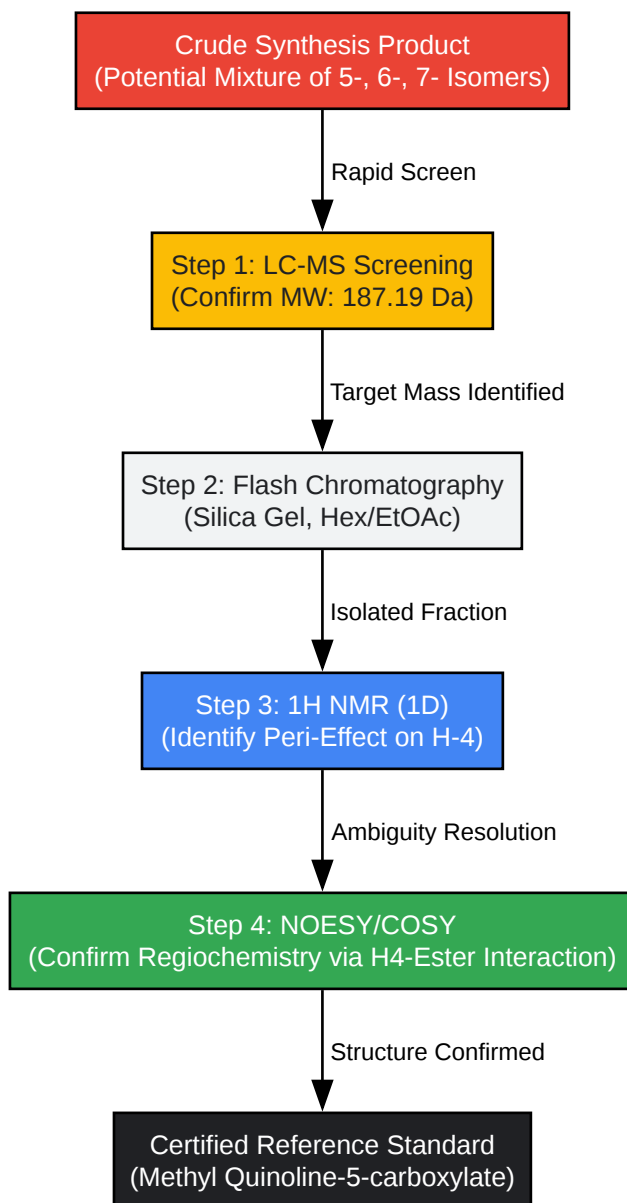
Objective: This protocol establishes a self-validating analytical workflow to:

- Unambiguously confirm the 5-position regiochemistry using 1D and 2D NMR.
- Quantify purity and separate potential isomers using a stress-tested HPLC method.

- Validate physical properties against established standards.

Analytical Workflow Visualization

The following diagram outlines the logical flow for characterizing the crude reaction mixture to the final purified reference standard.



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Caption: Analytical workflow prioritizing regioisomer differentiation via NMR peri-effects.

Protocol 1: Structural Elucidation via High-Resolution NMR

Nuclear Magnetic Resonance (NMR) is the only definitive technique to distinguish the 5-isomer from the 6-, 7-, or 8-isomers without X-ray crystallography. The diagnostic "fingerprint" of the 5-isomer is the Peri-Effect.

Mechanistic Insight: The Peri-Effect

In the 5-isomer, the carbonyl oxygen of the ester group is spatially proximate (peri-position) to the proton at position 4 (H-4) on the pyridine ring. This proximity causes two distinct phenomena:

- **Deshielding:** Through-space magnetic anisotropy of the carbonyl group shifts the H-4 signal significantly downfield compared to other isomers.
- **NOE Correlation:** A Nuclear Overhauser Effect (NOE) may be observed between the ester methyl protons and H-4 (or H-6), confirming the 5-position.

Experimental Parameters

- **Instrument:** 400 MHz or higher (600 MHz recommended for clean multiplet resolution).
- **Solvent:** DMSO-
or CDCl₃
(DMSO is preferred if the compound is a free base to prevent aggregation).
- **Concentration:** 10-15 mg in 0.6 mL solvent.

Diagnostic Signal Table (Predicted vs. Isomer Differentiation)

Proton Position	Multiplicity	Approx. Shift (, ppm)	Diagnostic Feature for 5-Isomer
H-4	Doublet (d)	8.90 - 9.30	Key Indicator: Significantly downfield due to peri-carbonyl effect. (Normal quinoline H-4 is ~8.1 ppm).
H-2	Doublet (d)	8.90 - 9.00	Typical -proton (next to N), usually the most downfield signal unless H-4 overtakes it.
H-3	dd	7.50 - 7.60	Coupled to H-2 and H-4.
H-6	Doublet (d)	8.20 - 8.40	Deshielded by ortho-ester group.
H-8	Doublet (d)	8.10 - 8.20	Peri to Nitrogen, typically deshielded.
-OCH	Singlet (s)	3.95 - 4.05	Integration must be exactly 3H.

Differentiation Logic (Self-Validating Step)

To validate that you have the 5-isomer and not the 7-isomer:

- Run a NOESY experiment.
- Look for Cross-Peaks:
 - 5-Isomer: Strong NOE between the Ester Methyl (-OCH

) and H-4 (peri) or H-6 (ortho). Crucially, H-4 and H-5 cannot show NOE because H-5 is substituted.

- 7-Isomer: H-5 is present.^[1] You will see a strong ortho-coupling (d, ~8-9 Hz) between H-5 and H-6, and a strong NOE between H-4 and H-5.
- Conclusion: If H-4 shows NOE to a proton that is ortho to the ester (H-6), it is the 5-isomer. If H-4 shows NOE to a proton that is ortho to another aromatic proton (H-6), it is likely the 7- or 8-isomer.

Protocol 2: Chromatographic Purity (HPLC-UV/MS)

Quinoline derivatives are basic (pKa ~4.9). Standard neutral mobile phases often lead to peak tailing due to interaction with residual silanols on the column. This method uses an acidic modifier to ensure the quinoline is fully protonated, improving peak symmetry.

Method Parameters

Parameter	Setting
Column	C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus), 3.5 μ m, 4.6 x 100 mm
Mobile Phase A	Water + 0.1% Formic Acid (pH ~2.7)
Mobile Phase B	Acetonitrile + 0.1% Formic Acid
Flow Rate	1.0 mL/min
Gradient	0-2 min: 5% B (Hold); 2-15 min: 5%
	95% B; 15-20 min: 95% B
Detection	UV at 254 nm (aromatic) and 230 nm (quinoline max); MS (ESI+)
Column Temp	30°C

Acceptance Criteria

- Retention Time (RT): ~7.5 - 9.0 min (depending on exact gradient/column).

- Purity: >98.0% by peak area integration at 254 nm.
- Impurity Profile: No single impurity >0.5%. Common impurities include the hydrolyzed acid (Quinoline-5-carboxylic acid, RT < 5 min) or regioisomers (close eluters).

Protocol 3: Mass Spectrometry & Physical Properties

Mass Spectrometry (ESI+)

- Molecular Ion:

Da.

- Fragmentation Pattern (MS/MS):

- 188

156: Loss of methanol (neutral loss 32) or methoxy radical? More likely loss of OMe (-31) to form acylium ion (

157) is common.

- 188

129: Loss of the ester group (-COOCH

, 59 Da) leaving the quinoline cation.

Physical Properties

- Appearance: Off-white to pale yellow solid.
- Melting Point: 50 - 52 °C [1, 2].
 - Note: A depressed melting point (<48°C) strongly indicates contamination with the 7-isomer or residual solvent.

References

- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 85031, **Methyl quinoline-5-carboxylate**. Retrieved from [\[Link\]](#)
- Jeol USA. Observation of NOE by HSQC-NOESY for Regioisomer Differentiation. Retrieved from [\[Link\]](#)
- Oxford Instruments. Distinguishing Regioisomers in Pharmaceutical Products using Benchtop NMR. Retrieved from [\[Link\]](#)

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- [1. nmr.oxinst.com](https://www.nmr.oxinst.com) [[nmr.oxinst.com](https://www.nmr.oxinst.com)]
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